

Technical Guide: Isomers of 4-Chloro-2-fluoro-5-nitroaniline

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Compound of Interest

Compound Name: 4-Chloro-2-fluoro-5-nitroaniline

CAS No.: 86988-02-5

Cat. No.: B1590416

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Classification: Halogenated Nitroanilines | CAS Focus: 86988-02-5, 1482558-25-7 Primary
Application: Intermediate for tyrosine kinase inhibitors (TKIs) and high-performance pigments.

Executive Summary & Structural Landscape

The poly-substituted benzene ring of **4-chloro-2-fluoro-5-nitroaniline** represents a "privileged structure" in medicinal chemistry. The specific arrangement of the electron-withdrawing nitro group, the lipophilic chlorine, and the metabolically stable fluorine creates a unique electronic profile that modulates pKa and ligand-protein binding affinity.

However, the synthesis of this molecule is fraught with regioselectivity challenges.^[1] The presence of three directing groups (

,

,

) creates a complex electrophilic substitution landscape. This guide systematically dissects these isomers and provides the logic to selectively access the desired 5-nitro target.

Isomer Enumeration

While theoretically many isomers exist, only a subset are chemically stable and relevant to drug discovery.^[1] The table below categorizes the primary isomers encountered in synthesis and supply chains.

Isomer Name	Structure Code	CAS Number	Key Characteristics
4-Chloro-2-fluoro-5-nitroaniline	Target (5-NO ₂)	86988-02-5	Major Product of acidic nitration. Thermodynamic sink.
4-Chloro-2-fluoro-6-nitroaniline	Impurity A (6-NO ₂)	1482558-25-7	Common "ortho" impurity. Sterically crowded. ^[1]
4-Chloro-5-fluoro-2-nitroaniline	Isomer B	428871-64-1	Alternative scaffold; distinct synthesis required.
2-Chloro-5-fluoro-4-nitroaniline	Isomer C	517920-71-7	Often derived from chlorination of fluoro-nitroanilines.

Mechanistic Synthesis: The Nitration Conundrum

The synthesis of the target molecule (5-NO₂) from 4-chloro-2-fluoroaniline is a classic case of condition-dependent regioselectivity.

The Directing Group Conflict

In a standard electrophilic aromatic substitution (EAS), the amino group (

) is a powerful ortho, para-director.

- Expected Outcome (Neutral Conditions): Nitration should occur at Position 6 (ortho to amine) because Position 4 is blocked by Chlorine.^[1]
- Observed Outcome (Acidic Conditions): Nitration occurs at Position 5 (meta to amine).^[1]

The Protonation Switch (Expert Insight)

The reaction is typically performed in concentrated sulfuric acid (

).^[1] Under these conditions, the amine is fully protonated to the anilinium ion (

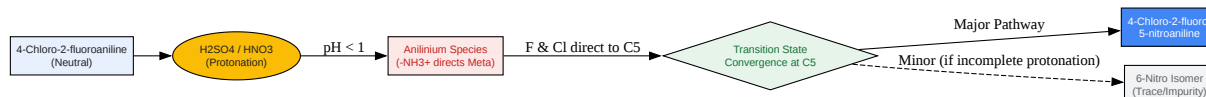
).

- Effect: Strong electron-withdrawing group (EWG); directs meta.
- (Pos 2) Effect: Inductively withdrawing but resonance donating; directs ortho/para (to positions 1, 3, 5).
- (Pos 4) Effect: Weakly deactivating; directs ortho/para (to positions 3, 5).

Convergence: All three groups in the acidic medium direct the incoming nitronium ion (

) to Position 5.^[1]

- Position 3: Sterically hindered (sandwiched between F and Cl).^[1]
- Position 5: Sterically accessible (adjacent to H and Cl).^[1]



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Figure 1: Mechanistic flow showing how acidic conditions invert the directing effect of the amine to favor the 5-nitro isomer.

Validated Synthetic Protocol

This protocol is adapted for high regioselectivity (>95:5 ratio of 5-nitro vs 6-nitro).

Reagents & Equipment

- Substrate: 4-Chloro-2-fluoroaniline (98% purity).
- Solvent: Concentrated Sulfuric Acid (, 98%).[\[1\]](#)
- Nitrating Agent: Fuming Nitric Acid (, >90%) or Potassium Nitrate ().[\[1\]](#)
- Safety: Exothermic reaction.[\[1\]](#) Use a jacketed reactor with cryostat cooling.[\[1\]](#)

Step-by-Step Methodology

- Solubilization: Charge 4-chloro-2-fluoroaniline (1.0 eq) into (5-6 vol) at 0°C. Stir until a clear solution forms (formation of anilinium sulfate).
- Cooling: Lower internal temperature to -20°C. Critical: Lower temperature maximizes regioselectivity.[\[1\]](#)
- Nitration: Add Fuming (1.05 eq) dropwise over 60 minutes. Maintain internal temp < -15°C.
 - Note: Rapid addition causes local heating and increases the 6-nitro impurity.[\[1\]](#)
- Digestion: Stir at -15°C for 2 hours. Monitor by HPLC.
- Quench: Pour the reaction mixture onto crushed ice (10 vol). The product will precipitate as a yellow/orange solid.[\[1\]](#)
- Isolation: Filter the solid. Wash with water until filtrate pH is neutral.[\[1\]](#)
- Purification: Recrystallize from Ethanol/Water (3:1) or Toluene/Hexane to remove trace 6-nitro isomers.

Analytical Profiling & Identification

Distinguishing the 5-nitro target from the 6-nitro impurity is critical for QC. NMR spectroscopy provides the most definitive structural proof.[\[1\]](#)

NMR Decision Tree

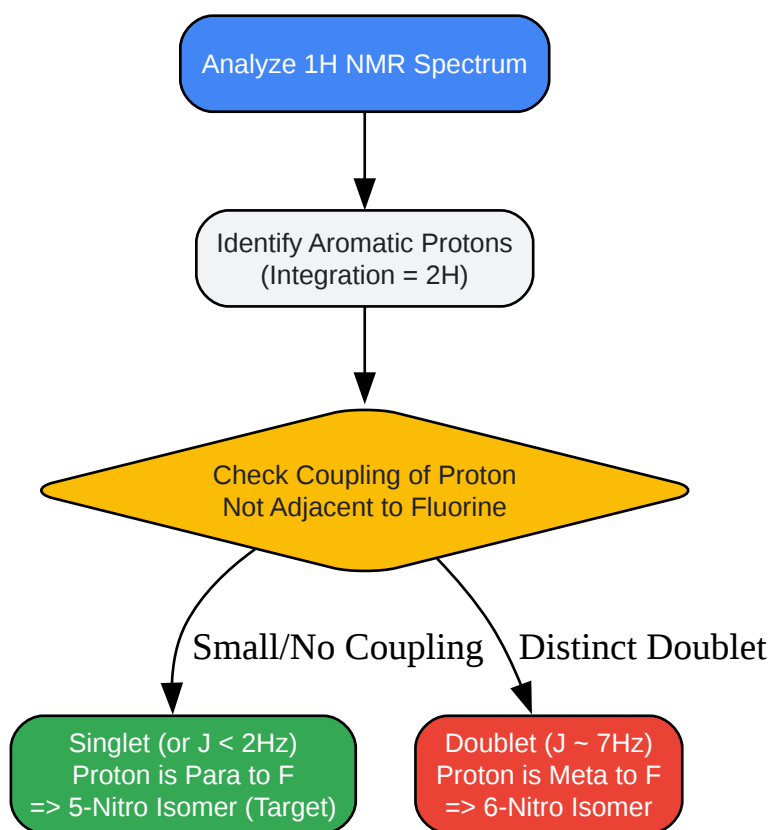
The coupling patterns of the aromatic protons relative to the Fluorine atom (

, Spin 1/2) are diagnostic.[\[1\]](#)

Feature	5-Nitro Isomer (Target)	6-Nitro Isomer (Impurity)
Symmetry	Asymmetric (1,2,4,5-subst)	Asymmetric (1,2,4,6-subst)
Proton H3	Doublet (Hz)Located between F and Cl.	Doublet (Hz)Located between F and Cl.
Proton H6 vs H5	H6 (Singlet/Weak Doublet)Para to F (Hz).Adjacent to and .	H5 (Doublet)Meta to F (Hz).Adjacent to Cl and .
NMR	Shift to ppm.	Shift distinct due to ortho-nitro deshielding.

Diagnostic Logic

- Look at the proton para to Fluorine:
 - In the 5-nitro isomer, the proton at position 6 is para to Fluorine. The para F-H coupling is typically very small or zero.[\[1\]](#) You will see a singlet (or very narrow doublet).[\[1\]](#)
 - In the 6-nitro isomer, the proton at position 5 is meta to Fluorine. The meta F-H coupling is significant (6-8 Hz). You will see a clear doublet.[\[1\]](#)



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Figure 2: Spectroscopic decision tree for rapid isomer identification.

Applications in Drug Discovery

The **4-chloro-2-fluoro-5-nitroaniline** scaffold is a high-value intermediate for "Scaffold Hopping" in kinase inhibitor design.

- Bioisosterism: It serves as a bioisostere for 3-trifluoromethyl-4-chloroaniline (used in Sorafenib). The fluorine atom mimics the metabolic stability of while reducing steric bulk.^[1]
- Reduction to Diamine: The nitro group is readily reduced (Fe/AcOH or /Pd-C) to yield 4-chloro-2-fluoro-1,5-diaminobenzene. This diamine is a precursor for:
 - Benzimidazoles: Via cyclization with carboxylic acids.^[1]

- Quinoxalines: Via condensation with 1,2-dicarbonyls.
- Linker Chemistry: The aniline nitrogen allows for urea formation (reaction with isocyanates), a critical pharmacophore in Type II kinase inhibitors (e.g., binding to the DFG-out pocket).[1]

References

- Synthesis & Regioselectivity: PrepChem.com, "Synthesis of **4-chloro-2-fluoro-5-nitroaniline**". [Link](#)
- Isomer Crystal Data: Acta Crystallographica, "Structure of 4-chloro-2-nitroaniline" (Structural analog comparison). [Link](#)
- Commercial Availability & CAS: ChemicalBook, "4-Chloro-2-fluoroaniline Synthesis and Derivatives". [Link](#)
- Impurity Profiling: Splendid Lab, "Pharma Impurity: 4-Chloro-2-fluoro-6-nitroaniline".[2] [Link](#)

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